

Application Note: 2,3-Dimethyl-D-valine in Natural Product Synthesis

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Compound of Interest

Compound Name: 2,3-Dimethyl-D-valine

CAS No.: 151212-90-7

Cat. No.: B589933

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Introduction: The Steric Architect

2,3-Dimethyl-D-valine is a non-proteinogenic, quaternary amino acid that serves as a critical "architectural clamp" in peptide synthesis. Unlike canonical valine, the addition of a methyl group at the

-carbon (C2) creates a tetrasubstituted center. This modification has profound effects on the peptide backbone:

- Helical Induction: Similar to Aib (-aminoisobutyric acid), -methylvaline strongly restricts the rotation of the and torsion angles, forcing peptides into stable -helical or

-helical conformations.

- Metabolic Shielding: The steric bulk at the

-position prevents proteolytic enzymes from accessing the adjacent amide bond, significantly extending the in vivo half-life of peptide therapeutics.

- Natural Occurrence: It is a key structural motif in Peptaibols (e.g., Alamethicin, Zervamicin) and fungal metabolites where membrane permeability and proteolytic stability are required.

Chemical Profile

Property	Specification
IUPAC Name	(2R)-2-amino-2,3-dimethylbutanoic acid
Common Name	-Methyl-D-valine
Molecular Formula	
MW	145.20 g/mol
Stereochemistry	(R)-configuration (D-isomer)
Key Feature	Quaternary -carbon; Sterically congested

Synthesis Protocol: The "Make"

Synthesizing quaternary amino acids is challenging due to the steric hindrance at the reaction center. The Schollkopf Bis-Lactim Ether Method remains the gold standard for generating high enantiomeric excess (ee >95%) of

-methyl amino acids.

Mechanistic Rationale

Direct alkylation of valine is prone to racemization and low yields. The Schollkopf method uses a chiral auxiliary (L-Valine) embedded in a diketopiperazine ring to shield one face of the enolate, forcing the incoming electrophile to attack trans to the auxiliary's isopropyl group.

Step-by-Step Protocol: Asymmetric Alkylation

Reagents:

- Substrate: Bis-lactim ether of cyclo(L-Val-L-Ala) (Commercially available or synthesized from L-Val and L-Ala).
- Base: n-Butyllithium (n-BuLi), 1.6M in hexanes.
- Electrophile: 2-Iodopropane (Isopropyl iodide).
- Solvent: Anhydrous THF, -78°C.

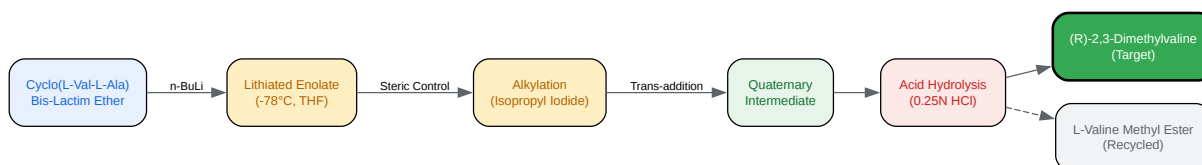
Workflow:

- Enolization: Dissolve the bis-lactim ether (1 eq) in anhydrous THF at -78°C. Add n-BuLi (1.1 eq) dropwise. Stir for 30 min to form the stable lithiated enolate.
 - Note: The bulky isopropyl group of the L-Val auxiliary directs the lithium coordination.
- Alkylation: Add 2-Iodopropane (1.2 eq) slowly. The electrophile approaches from the face opposite to the isopropyl group of the auxiliary (trans-induction).
 - Critical: For 2,3-dimethylvaline, it is often more efficient to start with the cyclo(L-Val-Gly) bis-lactim, install the isopropyl group first (to make L-Val), and then methylate (to make -methyl-Val). However, to specifically target the D (R) configuration, one must select the auxiliary chirality accordingly (e.g., using D-Val auxiliary or inverting the addition sequence).
 - Route Selection: To synthesize (R)-

-methylvaline, start with cyclo(D-Val-L-Ala). Deprotonate the Alanine residue (C-Me) and alkylate with Isopropyl Iodide.
- Hydrolysis: Treat the alkylated intermediate with mild acid (0.25 N HCl) at room temperature. This cleaves the bis-lactim ether, releasing the chiral auxiliary (D-Val methyl ester) and the target amino acid ester.

- Purification: Separate the two amino acid esters via fractional distillation or column chromatography. Hydrolyze the ester to the free acid using LiOH if Fmoc protection is required next.

Visualization: Schollkopf Synthesis Pathway



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Figure 1: Stereoselective synthesis of (R)-2,3-Dimethylvaline via the Schollkopf bis-lactim ether method. The chiral auxiliary directs the electrophile to the opposite face, ensuring high enantiomeric purity.

Incorporation Protocol: The "Couple"

Incorporating **2,3-Dimethyl-D-valine** into a peptide chain is notoriously difficult. The quaternary center creates a "steric wall," drastically reducing the reaction rate of acylation. Standard coupling conditions (e.g., HBTU/DIPEA) often fail or result in incomplete coupling.

Challenges

- Low Nucleophilicity: The amino group is shielded by the adjacent gem-dimethyl effect.
- Low Electrophilicity (if activating C-term): The activated ester is shielded from nucleophilic attack.

Optimized Coupling Protocol (Fmoc-SPPS)

Reagents:

- Coupling Reagent: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or PyAOP.
- Additive: HOAt (1-Hydroxy-7-azabenzotriazole) - Critical for reducing racemization and boosting rate.
- Base: TMP (2,4,6-Trimethylpyridine) or DIPEA.
- Solvent: DMF/NMP (1:1).

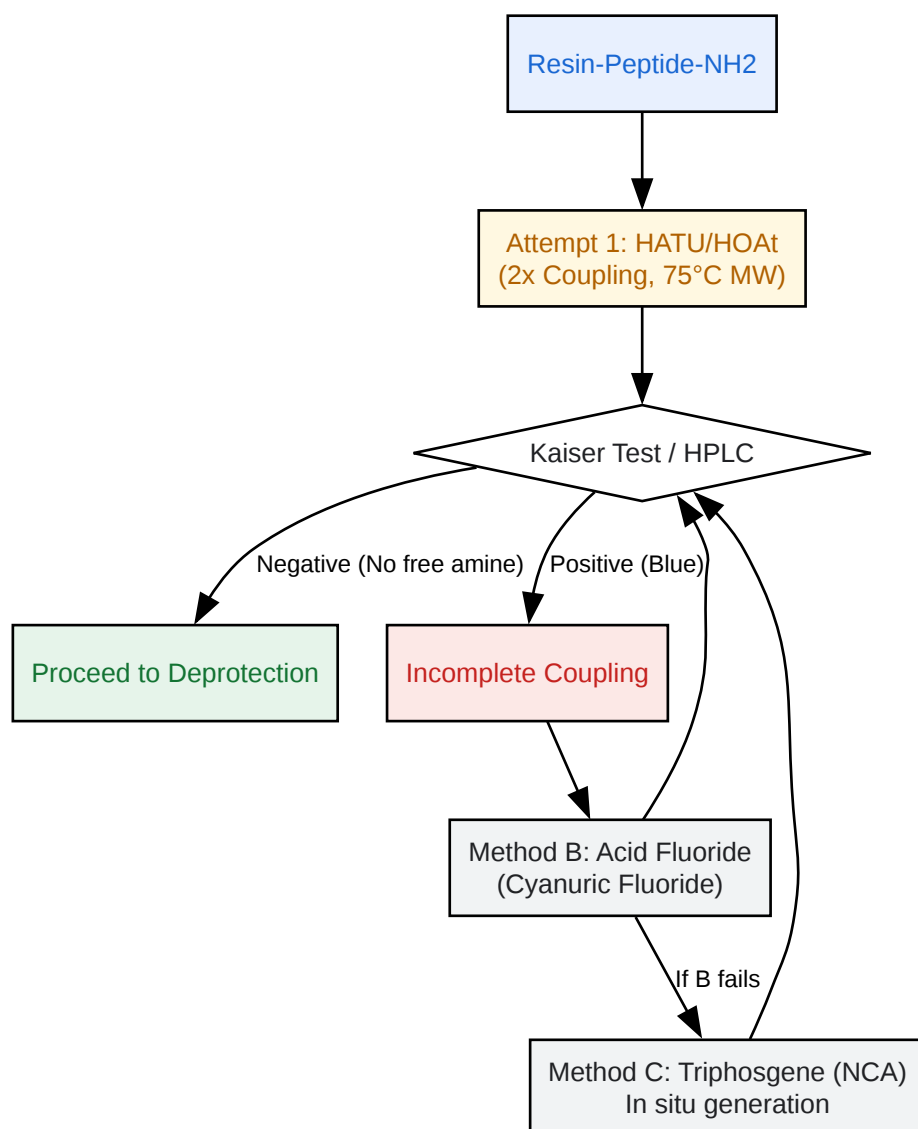
Procedure:

- Activation: Dissolve Fmoc-(R)-2,3-dimethylvaline (3 eq) and HATU (2.9 eq) in DMF. Add HOAt (3 eq).^[1]
- Pre-activation: Add DIPEA (6 eq) and stir for 30-60 seconds. Do not over-activate as this risks racemization.
- Coupling: Add the activated mixture to the resin-bound peptide.
- Conditions:
 - Microwave: 75°C for 10 minutes (Power: 25W).
 - Manual: 2 x 2 hours at room temperature (Double coupling is mandatory).
- Capping: Perform an aggressive capping step (Acetic anhydride/Pyridine) after coupling to terminate any unreacted chains.

Troubleshooting "Difficult Sequences": If HATU fails, convert the amino acid to its Acid Fluoride or N-Carboxyanhydride (NCA).

- Acid Fluoride Method: Treat amino acid with Cyanuric Fluoride. Isolate the acid fluoride. Couple with no base or weak base (Collidine). This species is smaller and more reactive than the OBt/OAt ester.

Visualization: Coupling Logic & Troubleshooting



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Figure 2: Decision tree for coupling sterically hindered quaternary amino acids in solid-phase peptide synthesis.

Analytical Quality Control

Due to the subtle structural differences between isomers (e.g., D-Val vs. 2,3-Dimethyl-D-Val), rigorous QC is required.

Method	Purpose	Specification
1H NMR (DMSO-d6)	Structural Verification	Look for singlet methyl (C2-Me) at ~1.3 ppm and isopropyl doublets at ~0.9 ppm. Lack of -proton coupling.
Chiral HPLC	Enantiomeric Purity	Column: Chiralpak AD-H or OD-H. Mobile Phase: Hexane/IPA. Target ee > 98%.
HRMS (ESI)	Mass Confirmation	calc: 146.1181.

References

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Sources

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- [2. US6399809B1 - Process for the preparation of amino acid derivatives - Google Patents \[patents.google.com\]](#)

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